

Cross-reactivity issues in N-Methylnicotinium immunoassays

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Compound of Interest

Compound Name: *N-Methylnicotinium*

Cat. No.: *B1205839*

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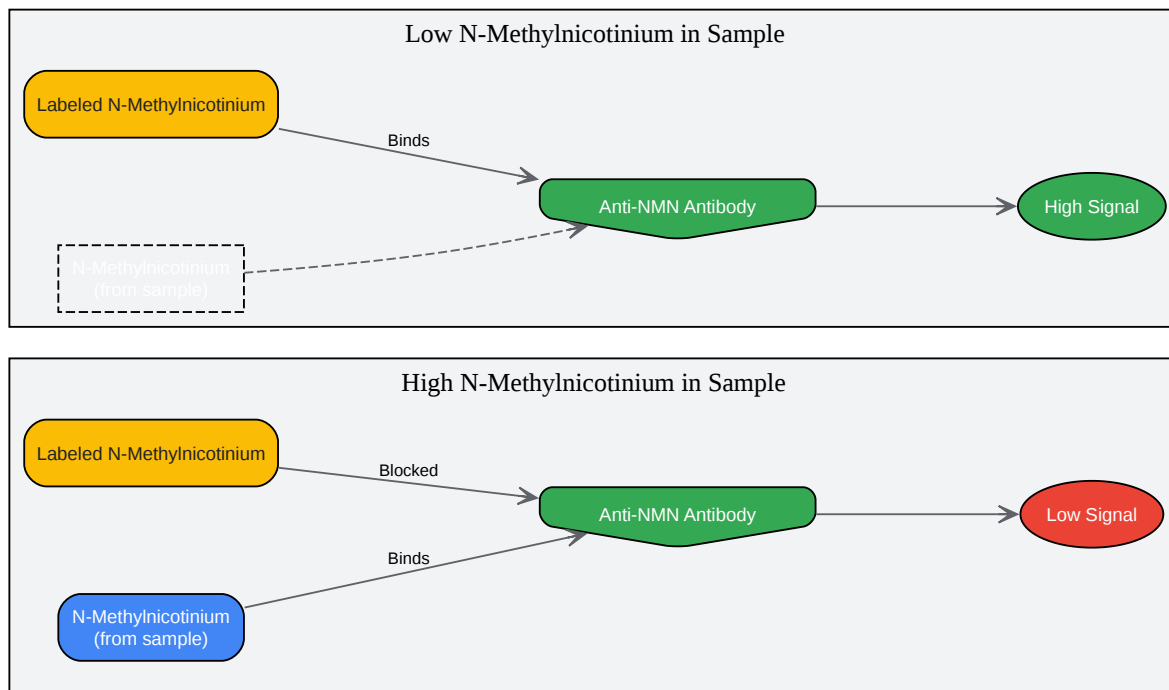
N-Methylnicotinium Immunoassay Technical Support Center

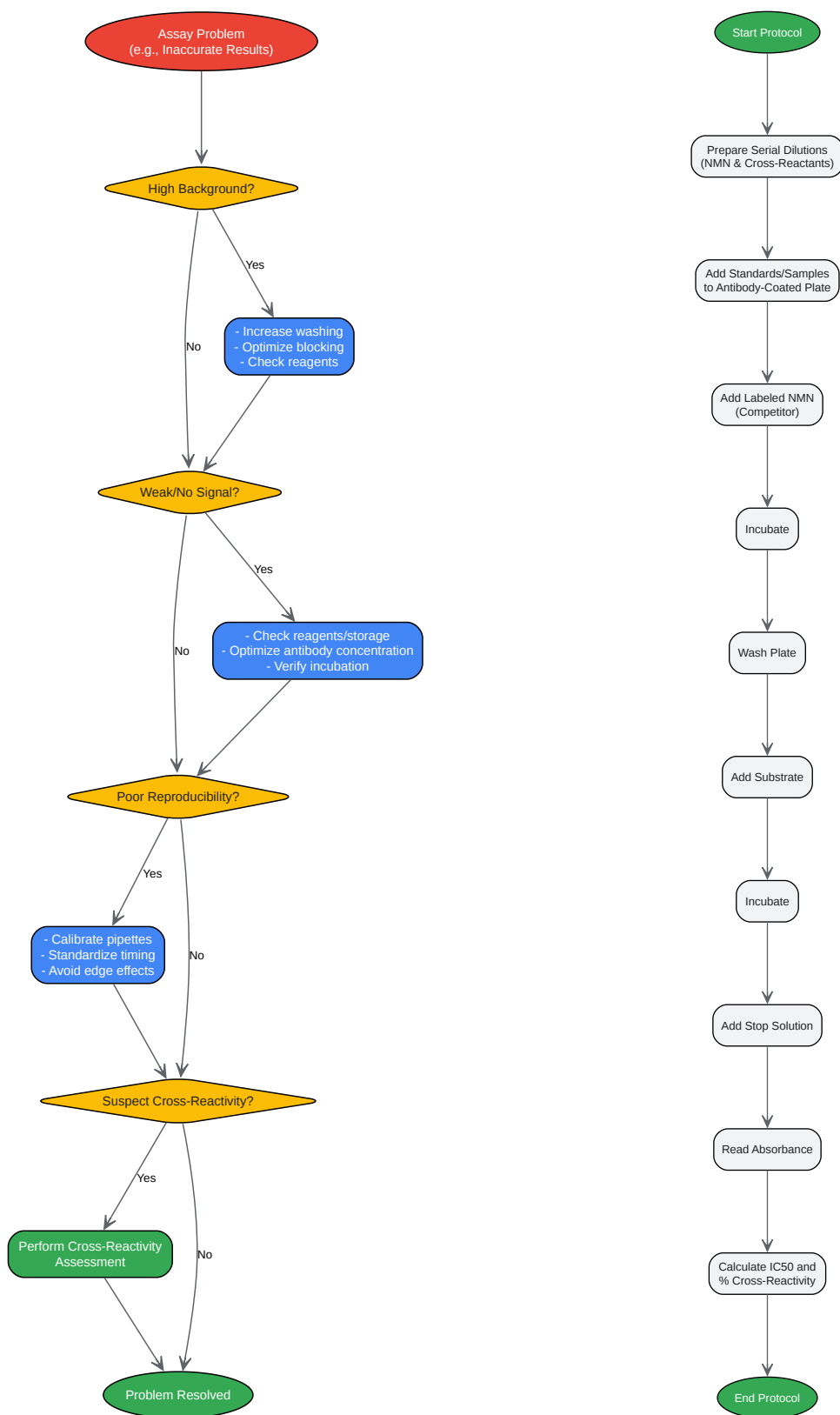
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **N-Methylnicotinium** immunoassays.

Frequently Asked Questions (FAQs)

Q1: What is the principle of a competitive **N-Methylnicotinium** immunoassay?

A competitive immunoassay is a common format for detecting small molecules like **N-Methylnicotinium**. In this assay, a known amount of labeled **N-Methylnicotinium** (e.g., conjugated to an enzyme) competes with the **N-Methylnicotinium** in your sample for a limited number of binding sites on a specific antibody. The amount of signal generated by the labeled **N-Methylnicotinium** is inversely proportional to the concentration of **N-Methylnicotinium** in the sample.





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